

Proper Disposal of ZM323881 Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: ZM323881 hydrochloride

CAS No.: 193000-39-4

Cat. No.: B15579555

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For immediate reference, consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

ZM323881 hydrochloride, a potent and selective inhibitor of VEGFR-2, requires careful handling and disposal due to its potential hazards. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe disposal of this compound.

Hazard Identification and Safety Precautions

ZM323881 hydrochloride is classified as harmful if swallowed.^[1] It is crucial to adhere to standard laboratory safety protocols when handling this compound.

Personal Protective Equipment (PPE):

- Gloves: Impermeable and resistant to the chemical.
- Eye Protection: Safety glasses or goggles.

- Lab Coat: To protect from skin contact.

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	411.86 g/mol	[2]
CAS Number	193000-39-4	[2] [3]
Purity	≥98% (HPLC)	[2] [3]
Solubility in DMSO	~10 mg/mL	[4]
Hazard Codes	H302 (Harmful if swallowed)	[4]
Precautionary Codes	P264, P270, P301 + P312, P501	[4]

Step-by-Step Disposal Protocol

This protocol outlines the general procedure for the disposal of **ZM323881 hydrochloride**. Always follow your institution's specific waste disposal guidelines.

- Segregation of Waste:
 - Designate a specific, clearly labeled waste container for **ZM323881 hydrochloride** and materials contaminated with it.
 - Do not mix with other chemical waste unless explicitly permitted by your EHS department.
- Containerization:

- Use a chemically resistant, sealable container for solid waste.
- For solutions, use a sealed, leak-proof container. Ensure the container is compatible with the solvent used (e.g., DMSO).
- Labeling:
 - Clearly label the waste container with the following information:
 - "Hazardous Waste"
 - **"ZM323881 hydrochloride"**
 - Concentration and solvent (if in solution)
 - Date of accumulation start
 - Principal investigator's name and contact information
- Storage of Waste:
 - Store the sealed waste container in a designated, secure area, away from incompatible materials.
 - The storage area should be well-ventilated.
- Disposal Request:
 - Once the waste container is full or ready for disposal, contact your institution's EHS department to arrange for pickup.
 - Provide them with all necessary information about the waste.

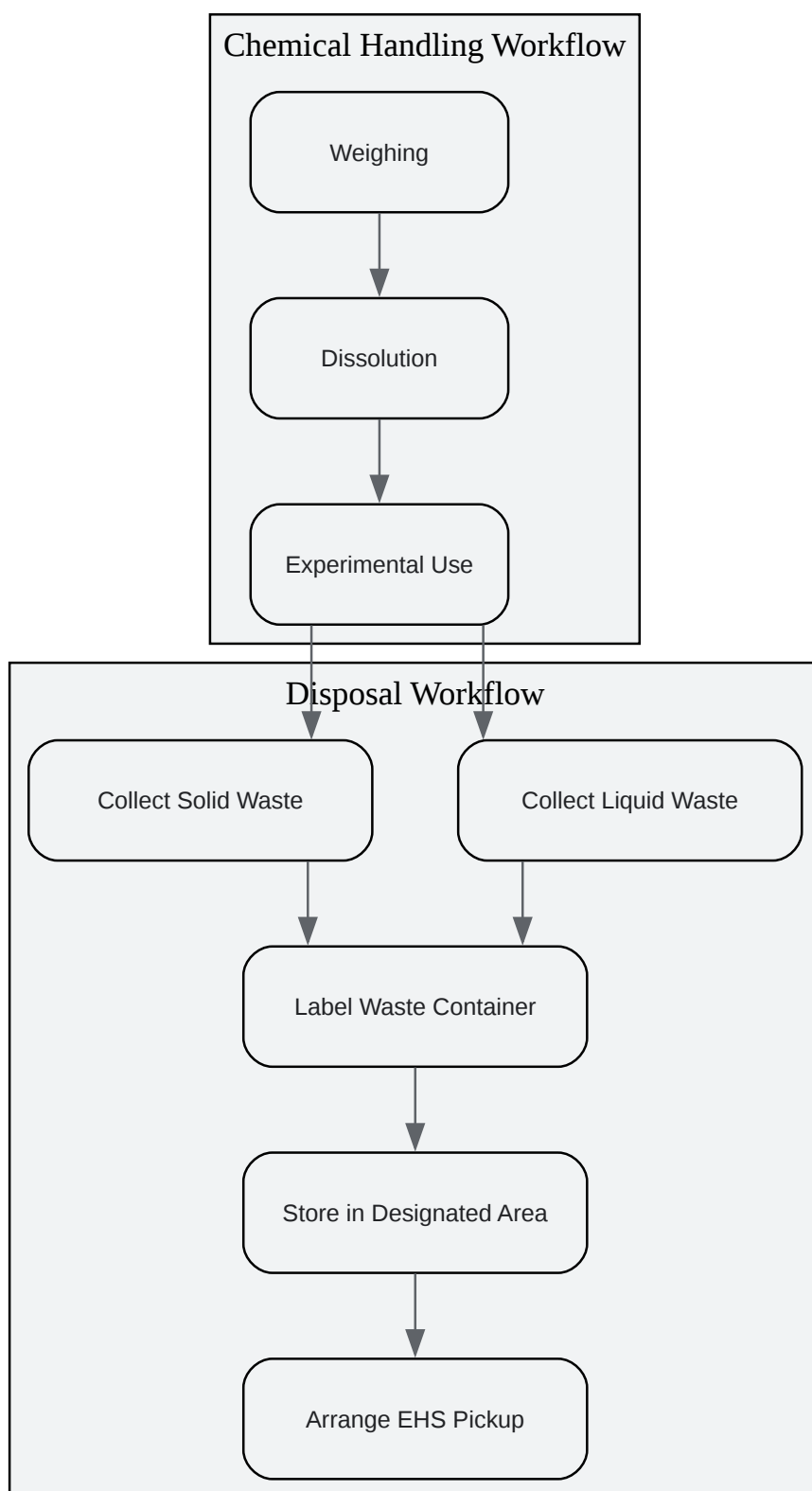
Important Considerations:

- Do not dispose of **ZM323881 hydrochloride** down the drain or in regular trash.^[1] This compound is very toxic to aquatic life with long-lasting effects.

- Empty Containers: Uncleaned empty containers should be treated as hazardous waste and disposed of according to official regulations.^[1]
- Spills: In case of a spill, absorb the material with an inert absorbent and collect it into a suitable container for disposal. Avoid generating dust. Ensure proper ventilation.

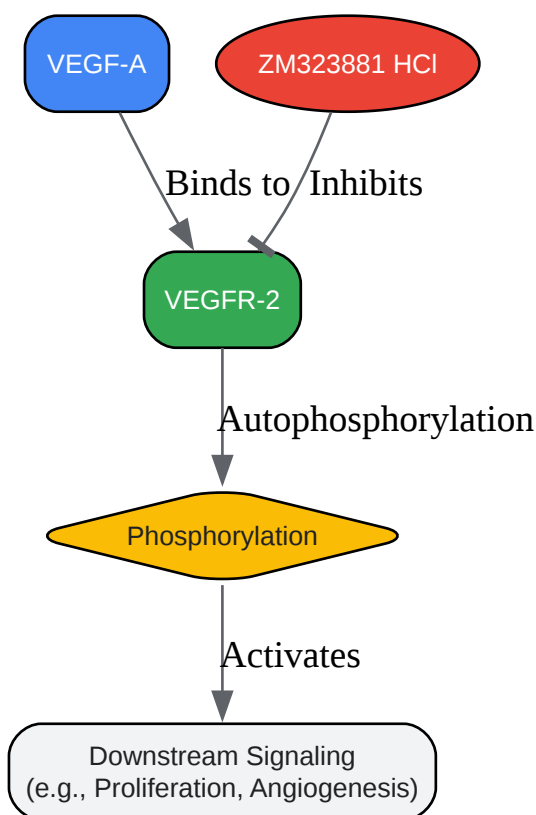
Experimental Workflow and Signaling Pathway

Below are diagrams illustrating the general workflow for handling and disposing of **ZM323881 hydrochloride**, and its mechanism of action as a VEGFR-2 inhibitor.



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Caption: General laboratory workflow for handling and disposal of **ZM323881 hydrochloride**.



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Caption: Mechanism of action of **ZM323881 hydrochloride** as a VEGFR-2 inhibitor.

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